

Rubidium Chromate: A Comprehensive Technical Safety Guide

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Compound of Interest

Compound Name: *Rubidium chromate*

Cat. No.: *B082947*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information, physicochemical properties, and handling protocols for **rubidium chromate** (Rb_2CrO_4). The following sections detail the material's hazards, exposure controls, and emergency procedures to ensure safe laboratory practices.

Physicochemical and Hazard Identification

Rubidium chromate is a yellow crystalline solid or powder.^{[1][2][3][4]} It is soluble in water and is a strong oxidizing agent.^{[1][2]} The primary hazards associated with **rubidium chromate** include its oxidizing nature, potential for causing allergic skin reactions, carcinogenicity, and toxicity to aquatic life.^[5]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	Rb ₂ CrO ₄	[1][3][4][5]
Molecular Weight	286.93 g/mol	[3][4][5]
Appearance	Yellow powder and pieces	[1]
Odor	Odorless	[1]
Specific Gravity	3.518 g/cc	[1]
Solubility in H ₂ O	Soluble	[1]
Melting Point	Not Established	[1]
Boiling Point	Not Established	[1]
Flash Point	Not Applicable	[1]
Autoignition Temperature	Not Established	[1]

Hazard Classification and Exposure Limits

Classification	Value	Source
OSHA/PEL	0.1 mg (CrO ₃)/m ³	[1]
ACGIH/TLV	0.05 mg (Cr)/m ³	[1]
HMIS Rating	Health: 2 (Chronic), Flammability: 0, Reactivity: 2	[1]
GHS Hazard Class	Oxidizing solids (Category 2), Skin sensitization (Category 1), Carcinogenicity (Category 1B), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[5]
WGK (Germany)	3	

Health Hazard Information

Exposure to **rubidium chromate** can have significant health effects. To the best of current knowledge, the chemical, physical, and toxicological properties have not been exhaustively investigated.^[1] However, exposure to chromate salts is known to cause skin and nasal ulcerations, potentially leading to perforation of the nasal septa with continued exposure.^[1]

Routes of Exposure and Effects

- Inhalation: May cause severe irritation, allergic reactions, and potential long-term effects including perforation of the nose, loss of smell and taste, lung damage, and cancer.^[1] Acute effects can include fever, chest pain, and difficulty breathing.^[1]
- Ingestion: May cause burns, allergic reactions, nausea, vomiting, and damage to the liver and kidneys.^[1]
- Skin Contact: Can cause irritation, which may be severe, and allergic reactions.^[1]
- Eye Contact: May cause burns.^[1]

Pre-existing respiratory disorders may be aggravated by exposure.^[1]

Experimental Protocols and Safe Handling

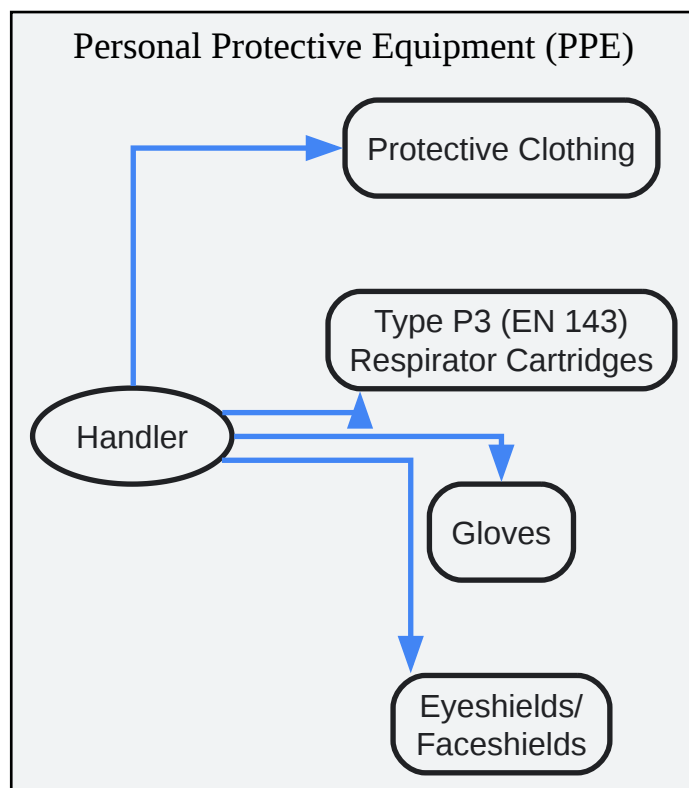
Strict adherence to safety protocols is mandatory when handling **rubidium chromate** to minimize exposure and prevent accidents.

Engineering and Work Practice Controls

- Ventilation: All work with **rubidium chromate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[1][6]} Local exhaust is recommended to maintain low exposure levels.^[1]
- Handling: Use non-sparking tools for dispensing the powder to avoid creating dust.^[6] When preparing solutions, slowly add the **rubidium chromate** to water while stirring.^[6]
- Hygiene: Wash hands and face thoroughly after handling.^[1] Do not eat, drink, or smoke in the work area.^[1] Contaminated work clothing should not be allowed out of the workplace.

Personal Protective Equipment (PPE)

The following diagram illustrates the necessary personal protective equipment when handling **rubidium chromate**.



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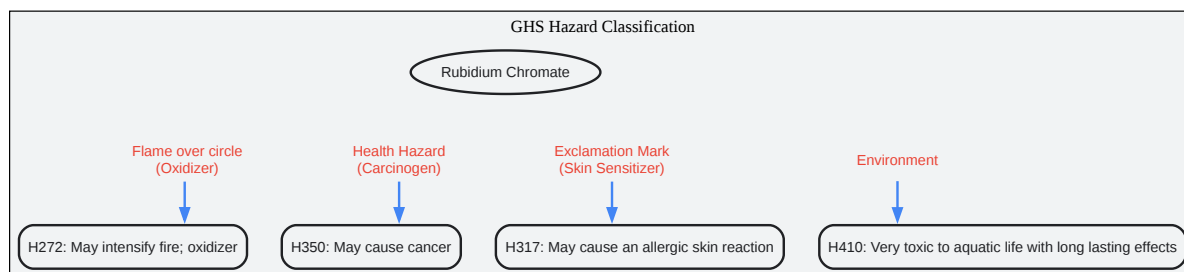
Caption: Required Personal Protective Equipment (PPE).

Storage

- Store in a cool, dry, well-ventilated area in a tightly sealed container.[1][6]
- Protect from moisture.[1]
- Store separately from incompatible materials such as acids, strong reducing agents, and organic materials.[1] Do not store on wooden shelves.[6]
- Keep away from heat, open flames, and combustible materials.[6]

GHS Classification and Hazard Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized approach to hazard communication.



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Caption: GHS Pictograms and associated Hazard Statements.

Emergency Procedures

First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.^[1]
- Ingestion: Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek immediate medical attention.^[1]
- Skin Contact: Remove contaminated clothing immediately. Brush off any loose material and wash the affected area with mild soap and water. Seek medical attention.^[1]
- Eye Contact: Flush eyes with lukewarm water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.^[1]

Fire Fighting Measures

- Use suitable extinguishing media for the surrounding fire.[1] Do not use dry chemical or foam extinguishers in case of a fire involving rubidium chlorate.[6]
- Firefighters must wear full protective clothing and self-contained breathing apparatus.[1]
- May emit toxic fumes in a fire.[1] Has a fire-promoting effect due to the release of oxygen.

Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.[6]
- Wear appropriate respiratory and protective equipment.[1]
- For small spills, carefully sweep up the solid material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[6] Avoid creating dust.[1][6]
- Prevent the material from entering drains or contaminating the ground.[1]

Disposal Considerations

Dispose of **rubidium chromate** and its container as hazardous waste in accordance with all federal, state, and local regulations.[1][7] Do not allow the product to enter drains.

This guide is intended for informational purposes and should be used in conjunction with a comprehensive risk assessment and adherence to all applicable safety regulations.

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